

# An In-depth Technical Guide to the Safety of Isonicotinic Anhydride

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## Compound of Interest

Compound Name: *Isonicotinic anhydride*

Cat. No.: B179270

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## Introduction

**Isonicotinic anhydride** (CAS No: 7082-71-5, Molecular Formula:  $C_{12}H_8N_2O_3$ ) is a chemical intermediate primarily utilized in laboratory settings for chemical synthesis.<sup>[1][2]</sup> As with any reactive chemical, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals to ensure safe handling and mitigate potential risks. This guide provides a comprehensive overview of the safety data for **isonicotinic anhydride**, focusing on its physicochemical properties, hazards, handling procedures, and emergency responses, compiled from available Safety Data Sheets (SDS).

## Chemical Identification and Physical Properties

**Isonicotinic anhydride** is an off-white to beige-brownish crystalline powder.<sup>[3][4]</sup> A summary of its key quantitative physical and chemical properties is presented below.

Property	Value	Source
Molecular Weight	228.20 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	7082-71-5	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
EC Number	230-382-6	<a href="#">[1]</a> <a href="#">[6]</a>
Physical Form	Solid, Crystalline Powder	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	113-116 °C	<a href="#">[6]</a>
Boiling Point	~370.01 °C (estimate)	<a href="#">[4]</a>
Density	~1.2958 (estimate)	<a href="#">[4]</a>
Solubility	Soluble in water, but reacts violently. Persistence is unlikely. <a href="#">[1]</a>	
Flash Point	Not applicable	<a href="#">[6]</a>

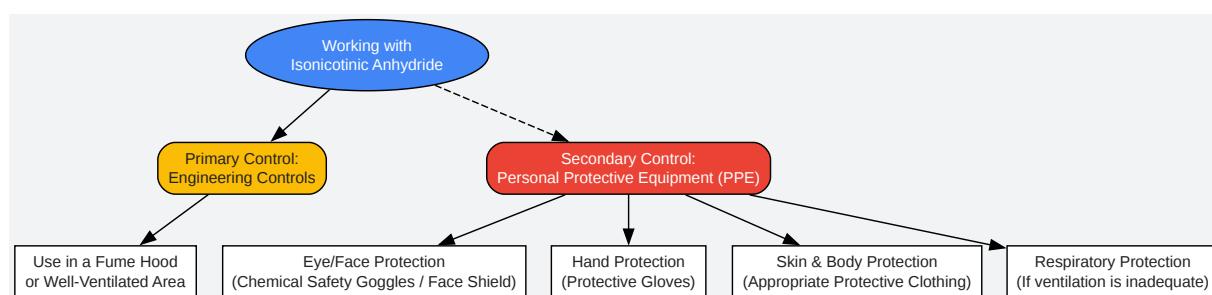
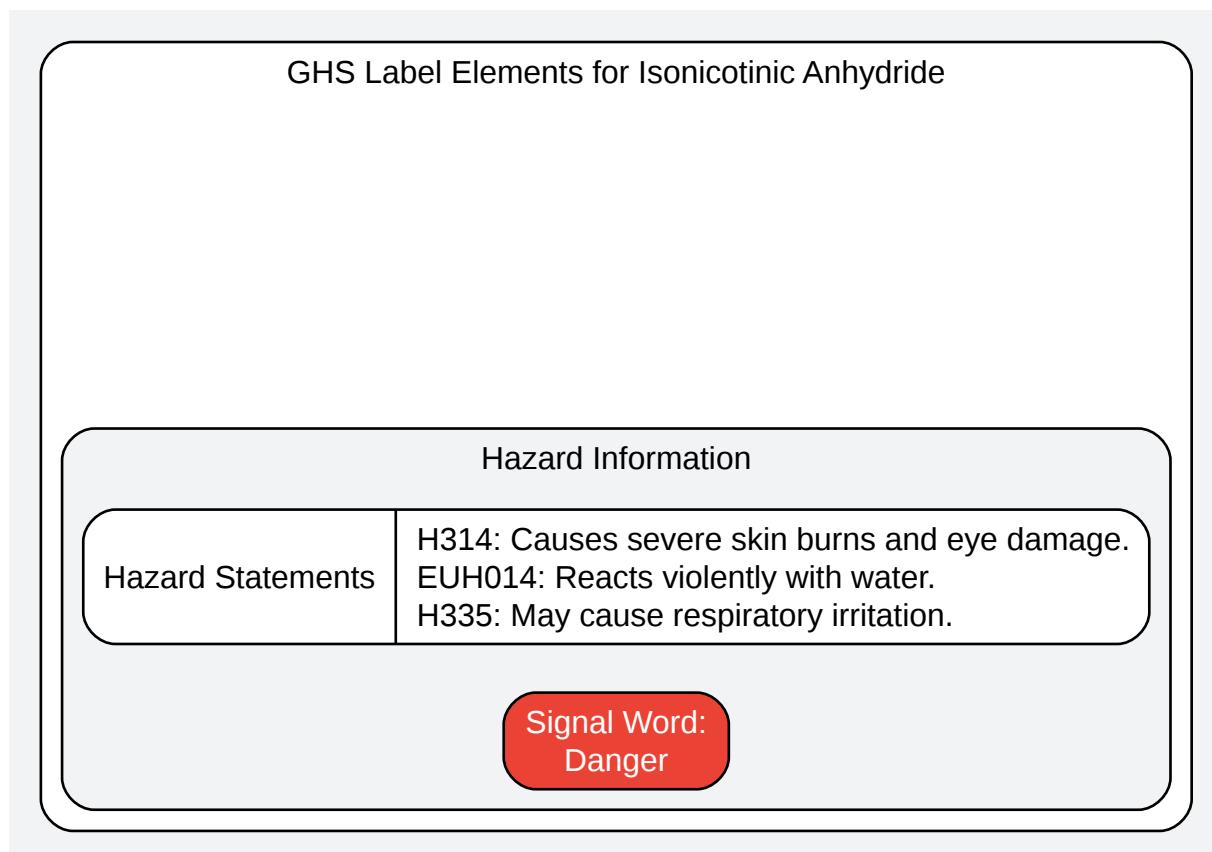
## Hazard Identification and GHS Classification

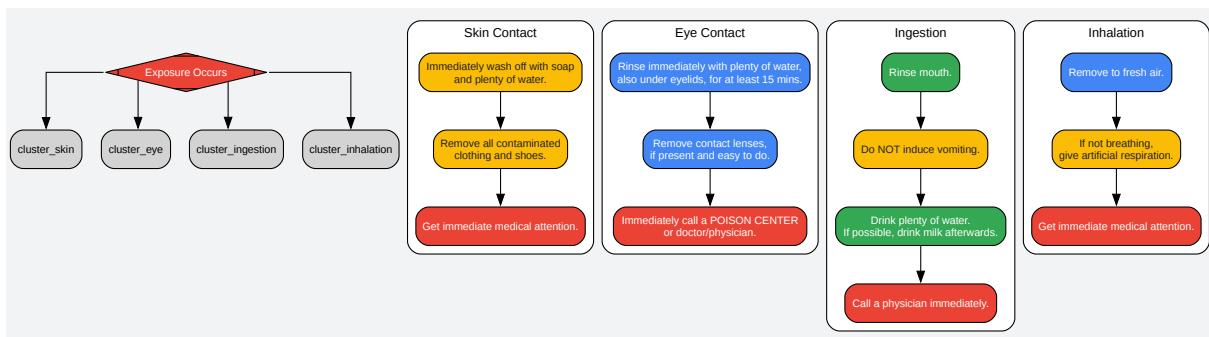
**Isonicotinic anhydride** is classified as a hazardous substance. The primary hazards are severe skin corrosion and eye damage.[\[1\]](#)[\[2\]](#) A critical characteristic is its violent reaction with water.[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Note: Some sources classify it as Skin Irritation Category 2 and Eye Irritation Category 2.[3][5] However, the more severe classification of Category 1B for skin corrosion is also reported and should be considered for risk assessment.[1]

The Globally Harmonized System (GHS) label elements provide a quick visual and textual reference to the main hazards.



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